

Technical Support Center: H-Met-NH₂ Stability & Storage

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: H-Met-NH₂

CAS No.: 4510-08-1

Cat. No.: B1360316

[Get Quote](#)

Product: L-Methionine Amide Hydrochloride (H-Met-NH₂·HCl)

CAS: 16120-92-6 | Molecular Weight: 184.69 g/mol [1][2]

Core Stability Profile

H-Met-NH₂ is a sensitive reagent.[3] Its stability is compromised primarily by the oxidation of the thioether group on the methionine side chain and the hygroscopic nature of the hydrochloride salt.

Quick Reference: Storage Conditions

Parameter	Recommended Condition	Critical Note
Long-Term Temp	-20°C (Minimum)	-80°C is preferred for storage >6 months.
Atmosphere	Inert Gas (Argon/Nitrogen)	CRITICAL. Oxygen exposure causes rapid sulfoxide formation.
Humidity	<10% RH (Desiccated)	The HCl salt is hygroscopic; moisture accelerates hydrolysis.
Light	Dark / Amber Vial	Photosensitive; light catalyzes oxidative degradation.[4][5]
Solution Stability	Unstable	Do not store. Reconstitute immediately before use.

The Science of Degradation (The "Why")

To troubleshoot effectively, you must understand the degradation mechanism. The primary failure mode of **H-Met-NH₂** is Oxidative Degradation.

Mechanism: Thioether Oxidation

The sulfur atom in the methionine side chain is electron-rich and highly susceptible to Reactive Oxygen Species (ROS).[3]

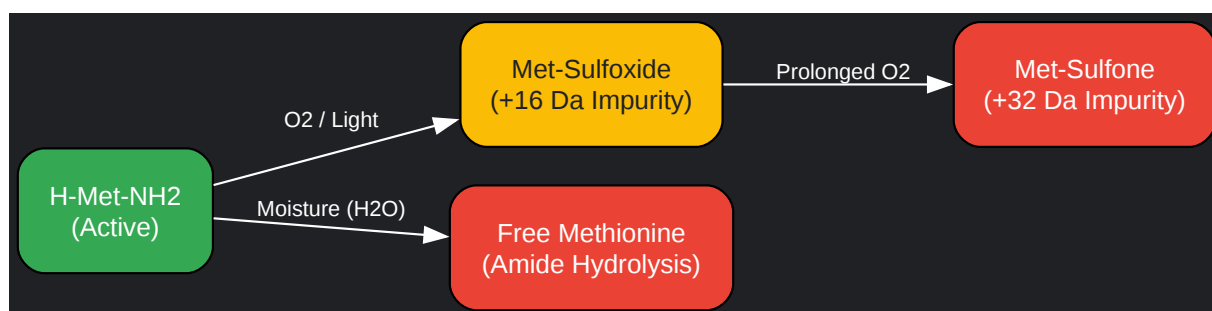
- Stage 1 (Sulfoxide): The thioether () oxidizes to Methionine Sulfoxide (). This adds +16 Da to the molecular weight.[3]
- Stage 2 (Sulfone): Under continued exposure, the sulfoxide oxidizes further to Methionine Sulfone (). This adds +32 Da to the molecular weight.

“

Technical Insight: This oxidation is often irreversible under standard storage conditions and significantly alters the hydrophobicity and binding properties of the molecule in enzymatic assays.

Visualization: Degradation Pathway

The following diagram illustrates the stepwise degradation logic you must prevent.



[Click to download full resolution via product page](#)

Figure 1: Primary degradation pathways for Methionine Amide. Oxidation is the dominant risk factor.

Troubleshooting & FAQs

Category: Physical Appearance & Solubility[6][7][8]

Q: My **H-Met-NH2** powder has turned from white to a faint yellow/off-white. Is it still usable?

- Diagnosis: This indicates oxidation and/or photo-degradation.[5] The yellowing is often a sign of trace impurities or salt degradation products formed by light exposure.
- Action: Perform an analytical check (HPLC/MS). If the purity is <95%, discard. For sensitive enzymatic assays, discard immediately as oxidized methionine can act as a competitive

inhibitor or alter kinetics.

Q: The powder has clumped into a hard cake. Can I grind it down?

- Diagnosis: This is deliquescence caused by moisture ingress.[5] The HCl salt has absorbed water from the air.
- Risk: Moisture facilitates hydrolysis of the C-terminal amide bond (), converting the amide back to the free acid.
- Action: If the container was not sealed under inert gas, the integrity is likely compromised. Do not use for quantitative standards.

Category: Analytical Discrepancies[9]

Q: I see a split peak on my HPLC or a mass shift of +16 Da. What happened?

- Diagnosis: You have formed Methionine Sulfoxide.[3]
- Root Cause: The sample was likely exposed to air during weighing or stored in a container with a poor seal (e.g., Parafilm only).
- Troubleshooting: Check your solvent. Old DMSO can contain peroxides that rapidly oxidize methionine. Use fresh, high-grade solvents for reconstitution.

Q: Can I store stock solutions at -20°C?

- Answer:No.
- Reasoning: Even at -20°C, dissolved oxygen in the buffer can oxidize the methionine sulfur over time. Furthermore, freeze-thaw cycles generate micro-cavitation bubbles that generate localized ROS.
- Protocol: Always prepare **H-Met-NH₂** fresh. If absolutely necessary to store, freeze in single-use aliquots under liquid nitrogen or argon, but expect ~5-10% degradation per month.

Standard Operating Procedures (SOPs)

Protocol A: Handling & Aliquoting (Upon Receipt)

Objective: Minimize oxygen exposure immediately after opening the commercial vial.

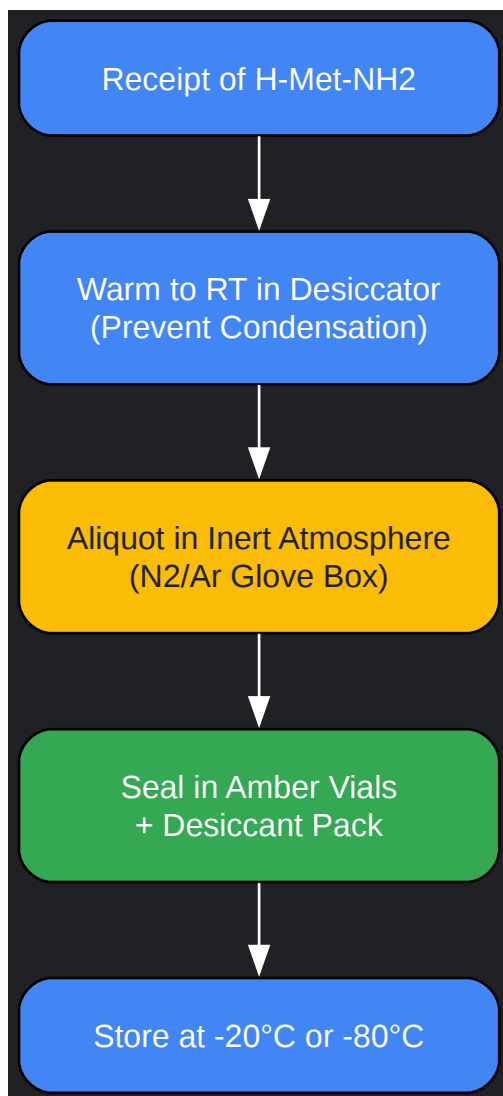
- Equilibration: Allow the manufacturer's vial to warm to room temperature in a desiccator before opening. Why? To prevent condensation from forming on the cold powder.
- Environment: Work inside a glove box or a fume hood with a nitrogen line.
- Aliquoting:
 - Weigh out the total amount needed for single experiments.
 - Transfer into amber glass vials (plastic tubes are permeable to oxygen over long periods).
- Blanketing: Gently flow Nitrogen or Argon gas into the vial for 10-15 seconds to displace air.
- Sealing: Cap tightly and wrap with Parafilm or electrical tape.
- Storage: Place vials inside a secondary container (jar) with a desiccant pack and store at -20°C.

Protocol B: Reconstitution for Assays

Objective: Ensure accurate concentration and prevent rapid oxidation during the experiment.

- Solvent Choice: Use degassed buffers (filtered and sonicated under vacuum) or HPLC-grade water.
- Additives (Optional): If the assay tolerates it, add a reducing agent like DTT (0.5 mM) or TCEP. This helps reverse/prevent the formation of the sulfoxide.
- Timing: Dissolve the powder only 5–10 minutes before the experiment begins. Keep the tube on ice and in the dark.

Visualization: Storage Workflow



[Click to download full resolution via product page](#)

Figure 2: Optimal workflow for receiving and storing Methionine Amide to maximize shelf-life.

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for CID 9812966: Methionine Hydrochloride. Retrieved from [\[Link\]](#)
- Biotage. How to handle peptides that contain methionine. (2023). [\[3\]\[6\]\[7\]\[8\]](#) Retrieved from [\[Link\]](#)
- Li, S., et al. (1995). Chemical Instability of Protein Pharmaceuticals: Mechanisms of Oxidation and Strategies for Stabilization. *Biotechnology and Bioengineering*. Retrieved from

[\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. H-MET-NH2 HCL | CAS#:16120-92-6 | Chemsrsc \[chemsrc.com\]](#)
- [2. L-methionine amide hydrochloride suppliers USA \[americanchemicalsuppliers.com\]](#)
- [3. biotage.com \[biotage.com\]](#)
- [4. biolongevitylabs.com \[biolongevitylabs.com\]](#)
- [5. Peptide Storage - Altara Peptides \[altara peptides.com\]](#)
- [6. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [7. Methionine hydrochloride | C5H12CINO2S | CID 9812966 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. pubs.acs.org \[pubs.acs.org\]](#)
- To cite this document: BenchChem. [Technical Support Center: H-Met-NH2 Stability & Storage]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1360316/docs#technical-support-center-h-met-nh2-stability-storage\]](https://www.benchchem.com/product/b1360316/docs#technical-support-center-h-met-nh2-stability-storage)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)